

Application Notes and Protocols: Enantioselective Synthesis Utilizing Methyl Morpholine-2-carboxylate

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Compound of Interest

Compound Name: Methyl morpholine-2-carboxylate

Cat. No.: B157579

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This document provides detailed application notes and protocols for the use of **methyl morpholine-2-carboxylate** as a versatile starting material in enantioselective synthesis. The chiral morpholine scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs and clinical candidates. These protocols offer methodologies to access enantiomerically pure morpholine derivatives, which are crucial for the development of novel therapeutics.

Introduction to Chiral Morpholines

Morpholine and its derivatives are key structural motifs in a wide array of biologically active compounds. The introduction of stereocenters into the morpholine ring significantly impacts their pharmacological properties, making enantioselective synthesis a critical aspect of drug discovery and development. **Methyl morpholine-2-carboxylate** serves as a valuable and readily available starting material for the construction of more complex chiral molecules. The protocols outlined below focus on enzymatic kinetic resolution to obtain enantiopure starting materials and subsequent diastereoselective transformations.

Enantioselective Synthesis of (R)- and (S)-N-Boc-morpholine-2-carboxylic Acids via Enzymatic

Kinetic Resolution

A highly efficient method for obtaining both (R)- and (S)-enantiomers of N-Boc-morpholine-2-carboxylic acid is through the enzyme-catalyzed kinetic resolution of a racemic N-protected morpholine-2-carboxylate

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